

# 1-Chloropinacolone synonyms and nomenclature

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## Compound of Interest

Compound Name: 1-Chloropinacolone

Cat. No.: B081408

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## An In-depth Technical Guide to 1-Chloropinacolone

This technical guide provides a comprehensive overview of **1-Chloropinacolone** (CAS No. 13547-70-1), a significant intermediate in the chemical and pharmaceutical industries. It covers the compound's nomenclature, physicochemical properties, synthesis protocols, and its role in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

## Nomenclature and Synonyms

**1-Chloropinacolone** is known by various names across different nomenclature systems. Its systematic IUPAC name is 1-chloro-3,3-dimethylbutan-2-one.<sup>[1]</sup> It is registered under the CAS Number 13547-70-1 and the EC Number 236-920-6.<sup>[1][2][3]</sup>

The compound is widely recognized by a range of synonyms, reflecting its common usage in laboratory and industrial settings. These include:

- 1-Chloro-3,3-dimethyl-2-butanone<sup>[2][4][5]</sup>
- $\alpha$ -Chloropinacolone (or alpha-Chloropinacolone)<sup>[1][2]</sup>
- Chloromethyl tert-butyl ketone<sup>[1][2][4]</sup>
- tert-Butyl chloromethyl ketone<sup>[1][2][4]</sup>

- 1-Chloropinacolin[6][7]
- $\alpha$ -Chloropinacolin[2][4]
- Monochloropinacolin[1]
- Chloropinacoline[4][6]
- Chlorpinakolin[4][6]
- 2-Butanone, 1-chloro-3,3-dimethyl-[1][2]

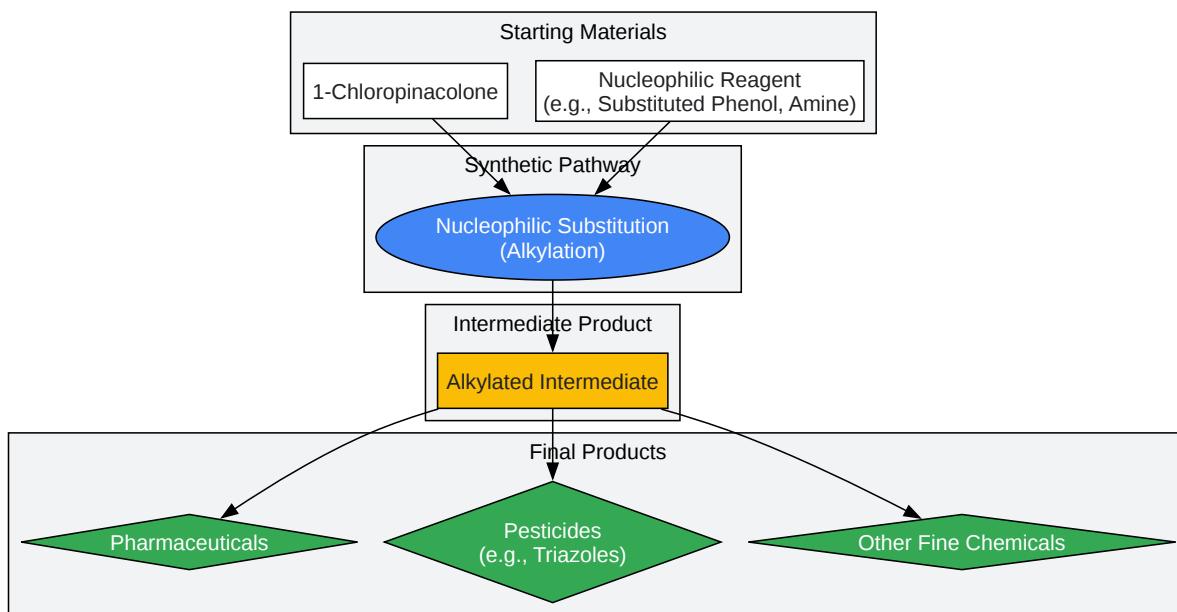
## Physicochemical Properties

**1-Chloropinacolone** is a clear, light yellow liquid at room temperature.[2][6][8][9] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	$C_6H_{11}ClO$	[3][5]
Molecular Weight	134.60 g/mol	[1][2][5]
Appearance	Clear, colorless to light yellow liquid	[2][9][10]
Melting Point	-13 °C	[8]
Boiling Point	170-173 °C	[8]
Density	1.025 g/mL at 25 °C	[2][6][8]
Flash Point	67 °C (153 °F)	[2][9]
Refractive Index	$n_{20/D}$ 1.442	[2][6][8]
Vapor Pressure	1.39 mmHg at 25 °C	[2][9]
Water Solubility	Not miscible / Slightly soluble	[2][6][8][10]
Storage Conditions	Store in a cool, dry, well-ventilated area; Flammables-area	[2][9]

## Role in Organic Synthesis

**1-Chloropinacolone** is a versatile electrophilic reagent and a valuable building block in organic synthesis.<sup>[11]</sup> Its primary application is as a key intermediate in the manufacturing of pharmaceuticals and pesticides, particularly in the synthesis of triazole-based compounds which exhibit a range of biological activities, including antifungal, antibacterial, and antiviral properties.<sup>[6][8][12][13]</sup> The presence of a ketone group and a chloromethyl substituent adjacent to a sterically hindering tert-butyl group provides a unique reactivity profile for introducing specific functional groups into larger molecules.<sup>[11][13]</sup>



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Caption: Role of **1-Chloropinacolone** as a key intermediate in chemical synthesis.

## Experimental Protocols: Synthesis

The industrial production of **1-Chloropinacolone** is most commonly achieved through the direct, low-temperature chlorination of pinacolone.[\[12\]](#) This method aims to maximize the yield of the desired 1-chloro isomer while minimizing the formation of byproducts such as 2-chloro and 3-chloro pinacolone.[\[12\]](#)

### Low-Temperature Solvent-Based Chlorination

Objective: To synthesize **1-Chloropinacolone** via direct chlorination of pinacolone in a solvent system at sub-zero temperatures to control selectivity.

Materials:

- Pinacolone
- Methanol (as solvent)
- Chlorine (Cl<sub>2</sub>) gas
- Reaction Kettle (with stirring, cooling, and gas inlet systems)
- Brine cooling line
- Circulating pump
- Desolventizing kettle

Procedure:[\[14\]](#)

- Preparation: A solution of pinacolone in methanol is prepared. A typical mass ratio of pinacolone to methanol is between 0.8:2 and 1.2:2.[\[14\]](#) This solution is charged into a reaction kettle equipped with efficient stirring and a cooling system.
- Cooling: The stirring and cooling systems are activated to reduce the temperature of the pinacolone-methanol solution to below 0 °C.[\[14\]](#)

- Chlorination: A circulating pump is initiated to continuously cycle the cold pinacolone-methanol solution from a discharge port to a feed port on the reaction kettle. Chlorine gas is introduced into this circulating solution via a chlorine-adding device on the pipeline.[14] The reaction is highly exothermic, and maintaining a low temperature is critical to favor the formation of the 1-chloro isomer.[12] The reaction is monitored and allowed to proceed until completion.
- Work-up and Purification: Upon completion, the reaction mother liquor is transferred to a desolvantizing kettle. The mixture is heated to between 65 °C and 73 °C to remove the methanol solvent.[14]
- Isolation: After desolvantization, the resulting feed liquid is cooled to yield crude **1-Chloropinacolone**. Further purification can be achieved by vacuum distillation.[12]



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Caption: Experimental workflow for the synthesis of **1-Chloropinacolone**.

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